

Synthesis of Strontium Nitrite from Strontium Hydroxide: A Technical Guide

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Compound of Interest

Compound Name: *Strontium nitrite*

CAS No.: *13470-06-9*

Cat. No.: *B088405*

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Abstract

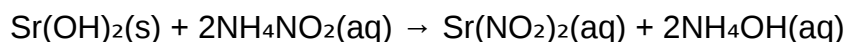
This technical guide provides an in-depth overview of the synthesis of **strontium nitrite** ($\text{Sr}(\text{NO}_2)_2$) from strontium hydroxide ($\text{Sr}(\text{OH})_2$). The primary focus is on the double displacement reaction between strontium hydroxide and ammonium nitrite, which is currently the most extensively documented method. This document details the experimental protocol for this synthesis, presents quantitative data in a structured format, and includes visualizations of the reaction pathway and experimental workflow. This guide is intended for researchers, chemists, and professionals in the field of inorganic synthesis and drug development who require a comprehensive understanding of **strontium nitrite** preparation.

Synthesis Methodologies

The synthesis of **strontium nitrite** from strontium hydroxide can be approached through several chemical pathways. The most viable and reported method involves a double displacement reaction. Other potential, though less documented, routes include direct neutralization with nitrous acid or its anhydride.

Primary Route: Double Displacement with Ammonium Nitrite

The most effective method for synthesizing **strontium nitrite** is the exchange reaction between strontium hydroxide and ammonium nitrite.[1] This reaction proceeds based on the following equation:



In this process, a slurry of strontium hydroxide is treated with a solution of ammonium nitrite. The reaction is driven to completion by the subsequent removal of the ammonium hydroxide and the crystallization of **strontium nitrite** from the solution.

The table below summarizes the key quantitative parameters for the synthesis of **strontium nitrite** via the ammonium nitrite route, based on available literature.[1]

Parameter	Value
Reactant Ratio	Excess of Ammonium Nitrite
Reaction Temperature	50 - 60 °C
Reaction Time	4 - 5 hours
Product Yield	75 - 80%
Product Purity	99.8%
Melting Point	390 °C

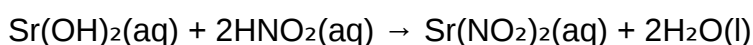
The following is a detailed experimental protocol for the synthesis of **strontium nitrite**:

- Reactant Preparation:
 - Prepare a saturated solution of ammonium nitrite (NH_4NO_2) in deionized water. The exact concentration should be calculated to ensure an excess is used relative to the strontium hydroxide.
 - Weigh a precise amount of crystalline strontium hydroxide ($\text{Sr}(\text{OH})_2$).

- Reaction:
 - In a thermostatically controlled reaction vessel, create a heterogeneous mixture by adding the crystalline strontium hydroxide to the ammonium nitrite solution.
 - Heat the mixture to a constant temperature of 50-60 °C.[1]
 - Maintain this temperature with continuous stirring for a period of 4 to 5 hours to ensure the reaction goes to completion.[1]
- Product Isolation and Purification:
 - Filtration: After the reaction period, filter the hot solution to remove any unreacted strontium hydroxide or other solid impurities.
 - Evaporation: The resulting filtrate is then subjected to evaporation to reduce the solvent volume and concentrate the **strontium nitrite**.
 - Salting-Out/Crystallization: The concentrated solution undergoes a salting-out process, which may involve cooling or the addition of a miscible organic solvent to induce the crystallization of **strontium nitrite**.
 - Drying: The obtained crystals of **strontium nitrite** are then separated from the mother liquor by filtration and dried under vacuum.

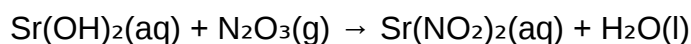
Alternative Theoretical Routes

Theoretically, **strontium nitrite** can be synthesized by the direct acid-base neutralization reaction between strontium hydroxide and nitrous acid (HNO₂):



However, this method is often impractical for laboratory and industrial synthesis due to the inherent instability of nitrous acid, which tends to disproportionate.

Another potential route is the reaction of strontium hydroxide with dinitrogen trioxide (N₂O₃), which is the anhydride of nitrous acid:

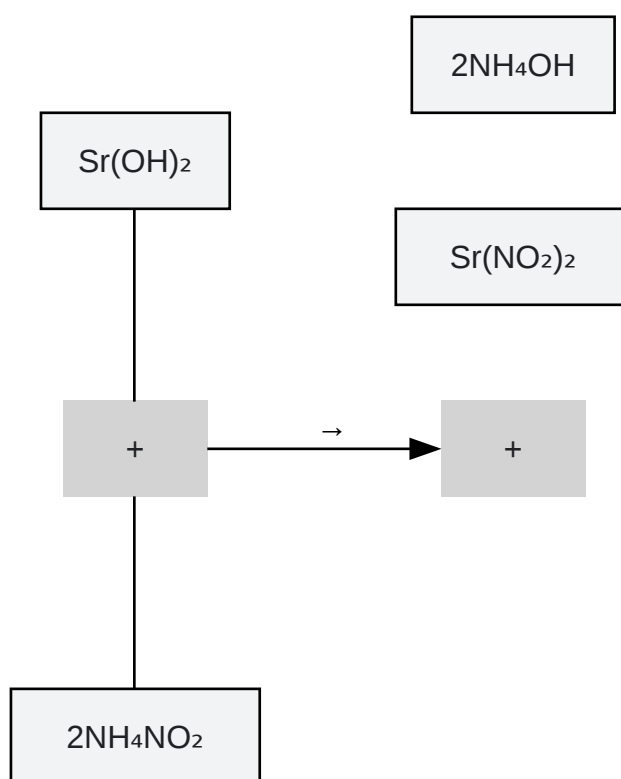


This method would involve bubbling dinitrogen trioxide gas through an aqueous solution of strontium hydroxide. Dinitrogen trioxide is itself unstable at room temperature and exists in equilibrium with nitric oxide (NO) and nitrogen dioxide (NO₂). This makes precise stoichiometric control challenging.

Visualized Pathways and Workflows

Reaction Pathway

The following diagram illustrates the chemical transformation in the primary synthesis route.

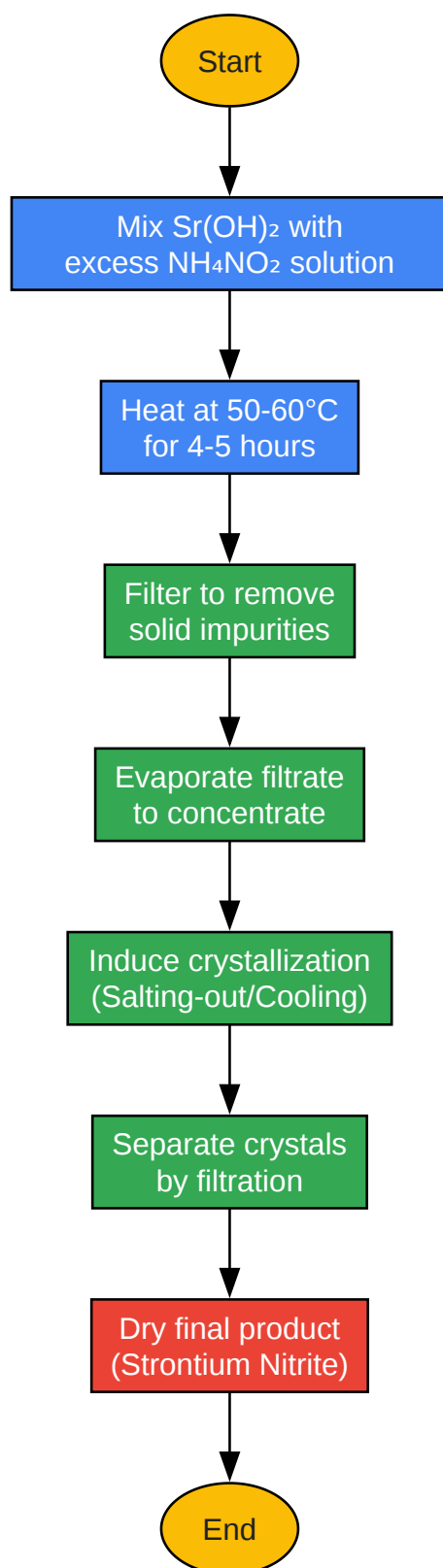


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Caption: Double displacement reaction for **strontium nitrite** synthesis.

Experimental Workflow

The workflow for the synthesis and purification of **strontium nitrite** is depicted in the following flowchart.



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Caption: Workflow for the synthesis and purification of **strontium nitrite**.

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References

- [1. Synthesis of strontium nitrite; Sintez nitrita strontsiya \(Journal Article\) | ETDEWEB \[osti.gov\]](#)
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